

Molecular formula and molar mass of ammonium dihydrogen phosphate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ammonium dihydrogen phosphate

Cat. No.: B147845

[Get Quote](#)

An In-depth Technical Guide on Ammonium Dihydrogen Phosphate

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the fundamental chemical properties of **ammonium dihydrogen phosphate**, a compound with significant applications across various scientific and industrial sectors.

Molecular Identity and Composition

Ammonium dihydrogen phosphate, also known as monoammonium phosphate (MAP), is an ammonium salt of phosphoric acid.^[1] Its chemical structure consists of the ammonium cation (NH_4^+) and the dihydrogen phosphate anion (H_2PO_4^-).

Table 1: Molecular Formula and Synonyms

Parameter	Value
Molecular Formula	$(\text{NH}_4)(\text{H}_2\text{PO}_4)$ [2] [3]
Alternate Formula	$\text{H}_6\text{NO}_4\text{P}$
Common Synonyms	Monoammonium phosphate (MAP) [2] [3] , Ammonium acid phosphate [4]
CAS Number	7722-76-1 [5]

Molar Mass and Physicochemical Properties

The molar mass of a compound is a critical parameter in experimental design, enabling accurate preparation of solutions and quantitative analysis. The molar mass of **ammonium dihydrogen phosphate** is 115.03 g/mol .[\[4\]](#)[\[6\]](#)

Table 2: Quantitative Physicochemical Data

Parameter	Value
Molar Mass	115.03 g/mol [4] [6]
Density	1.81 g/cm ³ at 20 °C [6]
Melting Point	190 °C [5]
pH	3.8 - 4.4 (50 g/L solution at 25 °C) [4]

Experimental Protocols

Determination of Molar Mass:

The molar mass of **ammonium dihydrogen phosphate** is calculated by summing the atomic masses of its constituent atoms. The molecular formula, $\text{NH}_4\text{H}_2\text{PO}_4$, indicates the presence of:

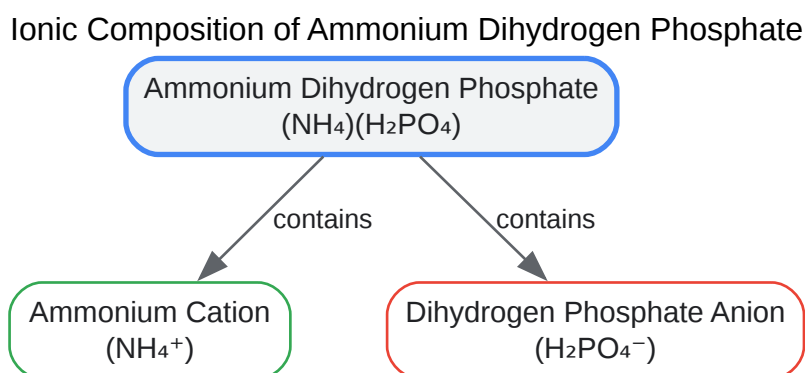
- 1 Nitrogen (N) atom
- 6 Hydrogen (H) atoms

- 1 Phosphorus (P) atom
- 4 Oxygen (O) atoms

The calculation is as follows: $(1 \times \text{Atomic Mass of N}) + (6 \times \text{Atomic Mass of H}) + (1 \times \text{Atomic Mass of P}) + (4 \times \text{Atomic Mass of O})$

Logical Relationship of Components

The following diagram illustrates the ionic components that constitute **ammonium dihydrogen phosphate**.



[Click to download full resolution via product page](#)

Caption: Ionic components of **ammonium dihydrogen phosphate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ammonium dihydrogen phosphate | 7722-76-1 [chemicalbook.com]

- 2. Ammonium dihydrogen phosphate - Wikipedia [en.wikipedia.org]
- 3. Ammonium dihydrogen phosphate - Ammonium dihydrogen phosphate [laboratoriumdiscounter.nl]
- 4. 7722-76-1 CAS | AMMONIUM DIHYDROGEN PHOSPHATE | Inorganic Phosphates | Article No. 01165 [lobachemie.com]
- 5. Ammonium dihydrogen phosphate | H₃N.H₃O₄P | CID 24402 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. merckmillipore.com [merckmillipore.com]
- To cite this document: BenchChem. [Molecular formula and molar mass of ammonium dihydrogen phosphate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147845#molecular-formula-and-molar-mass-of-ammonium-dihydrogen-phosphate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com